



Application Note: Measuring IL-6 and IL-8 Secretion in Response to Delisens

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Compound of Interest					
Compound Name:	Delisens				
Cat. No.:	B15612948	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

Inflammation is a critical biological response to harmful stimuli, but its dysregulation can lead to chronic inflammatory diseases. Key mediators of the inflammatory process are cytokines, such as Interleukin-6 (IL-6) and Interleukin-8 (IL-8), which play pivotal roles in immune cell recruitment and activation. **Delisens** is a novel hexapeptide that has shown potential in modulating inflammatory responses. It is understood to act by inhibiting the Proteinase-Activated Receptor 2 (PAR-2) signaling pathway, which is known to be involved in the release of pro-inflammatory cytokines.[1][2][3] This application note provides a detailed protocol for researchers to measure the in vitro effects of **Delisens** on IL-6 and IL-8 secretion by cultured human keratinocytes.

Principle

This protocol describes the use of an in vitro cell-based assay to quantify the secretion of IL-6 and IL-8 from a human keratinocyte cell line (HaCaT) upon stimulation with a PAR-2 agonist and subsequent treatment with **Delisens**. The levels of secreted IL-6 and IL-8 in the cell culture supernatant are measured using the Enzyme-Linked Immunosorbent Assay (ELISA), a highly sensitive and specific method for cytokine quantification.[4][5] This allows for the assessment of the dose-dependent inhibitory effect of **Delisens** on the inflammatory response.



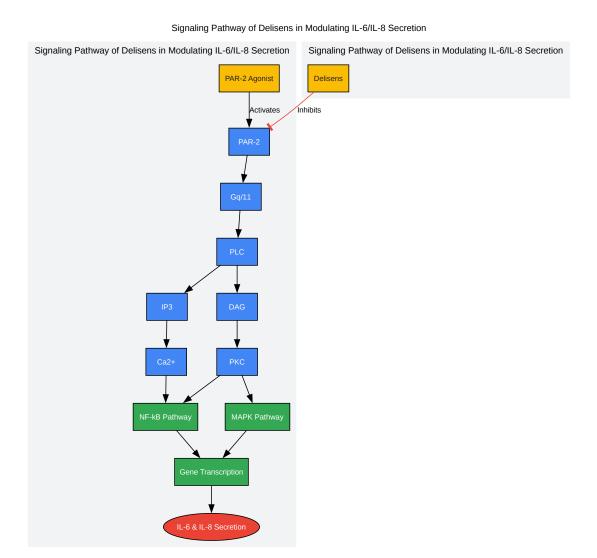
Data Presentation

The following table summarizes hypothetical quantitative data for the secretion of IL-6 and IL-8 by HaCaT cells in response to **Delisens** treatment. This data is representative of expected results and serves as a template for presenting experimental findings.

Treatment Group	Delisens Concentrati on (µM)	IL-6 Concentrati on (pg/mL) ± SD	% Inhibition of IL-6	IL-8 Concentrati on (pg/mL) ± SD	% Inhibition of IL-8
Untreated Control	0	50 ± 5	-	100 ± 10	-
PAR-2 Agonist Control	0	1500 ± 120	0	2500 ± 200	0
Delisens	1	1200 ± 95	20.0%	2000 ± 150	20.0%
Delisens	10	750 ± 60	50.0%	1250 ± 100	50.0%
Delisens	50	300 ± 25	80.0%	500 ± 40	80.0%
Delisens	100	150 ± 15	90.0%	250 ± 25	90.0%

Mandatory Visualizations







Experimental Workflow for Measuring IL-6 and IL-8 Secretion 1. Culture HaCaT Cells 2. Seed Cells in 96-well Plate 3. Pre-treat with Delisens 4. Stimulate with PAR-2 Agonist 5. Incubate for 24 hours 6. Collect Supernatant 7. Perform IL-6 and IL-8 ELISA

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8. Analyze Data



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